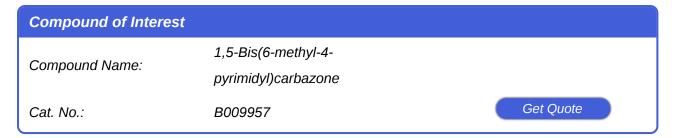


The Evolution of Carbazone-Based Reagents: An

In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

The journey of carbazone-based analytical reagents, particularly diphenylcarbazone and its precursor diphenylcarbazide, is a compelling narrative of chemical ingenuity meeting the persistent demand for sensitive and selective metal ion detection. From their early use as colorimetric indicators to their application in sophisticated analytical techniques, these compounds have carved a significant niche in analytical chemistry. This guide provides a comprehensive overview of their historical development, quantitative performance, and detailed experimental protocols, tailored for professionals in research and drug development.

Historical Perspective and Developmental Milestones

The story of carbazone-based reagents is intrinsically linked to the advancement of analytical chemistry in the 20th century. Initially, the focus was on qualitative "spot tests" for the rapid identification of metal ions.

Early Developments:

• Diphenylcarbazide, a white solid, was first synthesized in the early 20th century.[1] A notable early synthesis method involves the reaction of phenylhydrazine with urea.[2]



- It was soon discovered that diphenylcarbazide could be oxidized to diphenylcarbazone, which forms intensely colored complexes with various metal ions.[1][3] This oxidation can occur upon exposure to light and air, turning the compound from white to pink.[3]
- One of the earliest documented applications was the detection of mercury(II) ions. A simple
 and sensitive test involved placing a drop of the sample solution on a filter paper
 impregnated with an alcoholic solution of diphenylcarbazide, which would produce a purple
 spot in the presence of mercury.[3]

Expansion of Applications:

- The most significant and enduring application of this class of reagents has been the
 spectrophotometric determination of hexavalent chromium (Cr(VI)).[1] The reaction is highly
 specific and sensitive, forming a distinct red-violet complex.[3] This method became a
 standard for environmental monitoring and industrial quality control.
- Diphenylcarbazone also found widespread use as an indicator in mercurimetry, a type of complexometric titration for the determination of chloride ions.[4] The endpoint is signaled by the formation of a colored complex with excess mercury(II) ions.

Quantitative Data on Carbazone-Based Reagents

The utility of carbazone-based reagents in quantitative analysis is underscored by their performance metrics. The following tables summarize key quantitative data for the determination of various metal ions using diphenylcarbazone and its derivatives.



Metal Ion	Reage nt	Metho d	λmax (nm)	Molar Absor ptivity (ε) (L mol ⁻¹ cm ⁻¹)	Detecti on Limit	Lineari ty Range	Stabilit y Consta nt (log K)	Refere nce(s)
Cr(VI)	Diphen ylcarba zide	Spectro photom etry	540	-	50 ppb	-	-	[3]
Cr(VI)	Diphen ylcarba zide	Spectro photom etry	540	-	1.43 μg/L	0 - 100 μg/L	-	[5]
Hg(II)	Diphen ylcarba zide	Spectro photom etry	-	-	2000 ppb	-	-	[3]
Hg(II)	Diphen ylthioca rbazone	Spectro photom etry	488	2.5 x 10 ⁴	20 ng/mL	0.1 - 25 μg/mL	-	[4]
Zn(II)	Diphen ylcarba zone	Spectro photom etry	520- 525	70,000 - 77,500	-	-	~7	[6]
Ni(II)	Diphen ylcarba zone	Spectro photom etry	520- 525	70,000 - 77,500	-	-	~7	[6]
Co(II)	Diphen ylcarba zone	Spectro photom etry	520- 525	70,000 - 77,500	-	-	~7	[6]

Key Mechanisms and Chelation Chemistry

The analytical utility of carbazone-based reagents stems from their ability to form stable, colored complexes with metal ions. The reaction mechanisms can vary depending on the metal ion and the specific reagent.



Reaction with Hexavalent Chromium

The determination of Cr(VI) with diphenylcarbazide involves a two-step process: an initial redox reaction followed by complexation.

- Oxidation-Reduction: In an acidic medium, diphenylcarbazide is oxidized to diphenylcarbazone by Cr(VI), which is simultaneously reduced to Cr(III).[7][8]
- Complexation: The newly formed diphenylcarbazone then acts as a ligand, chelating with the Cr(III) ion to form a stable, intensely colored red-violet complex.[7][8]

Caption: Reaction of Diphenylcarbazide with Cr(VI)

Chelation with Divalent Metal Ions

Diphenylcarbazone acts as a bidentate ligand, forming a stable five-membered ring with divalent metal ions. The chelation typically involves the enolic form of the diphenylcarbazone, with the metal ion coordinating to the oxygen and one of the nitrogen atoms. This chelation results in the formation of a colored complex, which is the basis for their use in spectrophotometric analysis.

Caption: Chelation of a Divalent Metal Ion

Detailed Experimental Protocols

The following sections provide detailed methodologies for key experiments involving carbazone-based reagents.

Synthesis of 1,5-Diphenylcarbazide

This protocol is based on the classical reaction between phenylhydrazine and urea.

Materials:

- Phenylhydrazine
- Urea
- Xylene (solvent)



- Reflux apparatus
- Beakers, flasks, and other standard laboratory glassware
- Filtration apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine phenylhydrazine and urea in a suitable molar ratio (e.g., 2:1).
- Add a sufficient volume of xylene to dissolve the reactants upon heating.
- Heat the mixture to reflux and maintain the reflux for approximately 32 hours.
- After the reflux period, allow the mixture to cool to room temperature and then let it stand overnight.
- The crude 1,5-diphenylcarbazide will precipitate out of the solution.
- Collect the precipitate by filtration and wash it with a small amount of cold xylene or another suitable solvent to remove impurities.
- The product can be further purified by recrystallization from a suitable solvent like ethanol.

Spectrophotometric Determination of Hexavalent Chromium

This protocol outlines the standard procedure for the quantitative analysis of Cr(VI) in an aqueous sample.

Materials:

- 1,5-Diphenylcarbazide solution (e.g., 0.25% w/v in acetone or isopropyl alcohol)[5]
- Sulfuric acid solution (e.g., 50% v/v)[5]
- Standard Cr(VI) stock solution (e.g., from potassium dichromate)



- UV-Vis Spectrophotometer
- Volumetric flasks, pipettes, and cuvettes

Procedure:

- Preparation of Standard Solutions: Prepare a series of Cr(VI) standard solutions with concentrations ranging from approximately 0.05 to 1.0 mg/L by diluting the stock solution.[5]
- Sample Preparation: Take a known volume of the water sample (e.g., 50 mL) and place it in a volumetric flask.
- Acidification: Add a sufficient amount of sulfuric acid solution to adjust the pH of the sample to approximately 1-2.[5]
- Color Development: Add a specific volume of the diphenylcarbazide solution (e.g., 2 mL) to the acidified sample, mix well, and allow the color to develop for a set time (e.g., 5-10 minutes).[5] A red-violet color will appear in the presence of Cr(VI).
- Spectrophotometric Measurement: Measure the absorbance of the solution at the wavelength of maximum absorbance (λmax), which is typically around 540 nm, using a reagent blank as the reference.[5]
- Calibration Curve: Plot the absorbance values of the standard solutions against their corresponding concentrations to create a calibration curve.
- Concentration Determination: Determine the concentration of Cr(VI) in the sample by comparing its absorbance to the calibration curve.

Mercurimetric Titration of Chloride

This protocol describes the determination of chloride concentration using mercuric nitrate as the titrant and diphenylcarbazone as the indicator.

Materials:

• Standard mercuric nitrate [Hg(NO₃)₂] titrant solution (e.g., 0.0141 N or 0.141 N)[2]



- Diphenylcarbazone indicator solution (e.g., dissolve 0.5 g diphenylcarbazone and 0.05 g bromophenol blue in 75 mL of 95% ethanol and dilute to 100 mL)[2]
- Nitric acid (HNO₃) solution (e.g., 0.05 N)
- Standard sodium chloride (NaCl) solution for standardization
- Buret, Erlenmeyer flasks, pipettes

Procedure:

- Standardization of Mercuric Nitrate:
 - Pipette a known volume of the standard NaCl solution into an Erlenmeyer flask.
 - Add a few drops of the diphenylcarbazone indicator solution.
 - Titrate with the mercuric nitrate solution until the color changes from yellow to a faint pink or violet-blue, which indicates the endpoint.[9]
 - Calculate the exact normality of the mercuric nitrate solution.
- Titration of the Sample:
 - Pipette a known volume of the sample containing chloride ions into an Erlenmeyer flask.
 - Add a few drops of the diphenylcarbazone indicator solution.
 - If necessary, adjust the pH of the solution to be slightly acidic (pH 3.0-3.5) using dilute nitric acid.
 - Titrate the sample with the standardized mercuric nitrate solution until the endpoint color change is observed.[9]
 - Record the volume of titrant used.
- Calculation:



Calculate the chloride concentration in the sample using the following formula: Chloride (mg/L) = (A x N x 35.45 x 1000) / V where: A = volume of mercuric nitrate titrant used for the sample (mL) N = normality of the mercuric nitrate titrant 35.45 = equivalent weight of chloride V = volume of the sample (mL)

Analytical Workflow Visualization

The application of carbazone-based reagents in modern analytical chemistry often involves automated systems like flow injection analysis (FIA) for high-throughput screening.

Caption: Flow Injection Analysis Workflow

Conclusion

Carbazone-based analytical reagents have a rich history and continue to be relevant in modern analytical laboratories. Their high sensitivity, selectivity for certain metal ions, and the vibrant color changes they produce make them invaluable tools. While newer, more sophisticated analytical techniques have emerged, the simplicity, cost-effectiveness, and reliability of methods using reagents like diphenylcarbazone ensure their continued use in various applications, from environmental monitoring to quality control in the pharmaceutical industry. The ongoing research into modifying their structures and immobilizing them on solid supports promises to further expand their utility in the years to come.

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